

Step-by-step synthesis protocol for Acetone thiosemicarbazone

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Compound of Interest

Compound Name: Acetone thiosemicarbazone

Cat. No.: B158117

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Application Notes: Synthesis of Acetone Thiosemicarbazone

Introduction **Acetone thiosemicarbazone** (ATSC) is a chemical compound formed through the condensation reaction of thiosemicarbazide and acetone.[1] Thiosemicarbazones are a class of compounds known for their versatile coordination chemistry and a wide range of biological activities, making them valuable intermediates in medicinal chemistry and drug development.[2] This protocol details a straightforward and effective method for the synthesis of **Acetone Thiosemicarbazone** suitable for a standard laboratory setting.

Reaction Principle The synthesis is based on the nucleophilic addition of the primary amine group of thiosemicarbazide to the carbonyl carbon of acetone, followed by dehydration to form a C=N double bond (an imine), resulting in the thiosemicarbazone product. The reaction is typically acid-catalyzed.[3]

Experimental Protocol

1. Materials and Equipment

- Reagents:
 - Thiosemicarbazide ($\text{CH}_5\text{N}_3\text{S}$)
 - Acetone ($\text{C}_3\text{H}_6\text{O}$)

- Methanol (CH_3OH)
- Concentrated Hydrochloric Acid (HCl)
- Silica Gel (for desiccator)
- Equipment:
 - Round-bottom flask (100 mL or 250 mL)
 - Reflux condenser
 - Heating mantle with magnetic stirrer
 - Magnetic stir bar
 - Beakers and graduated cylinders
 - Ice-water bath
 - Büchner funnel and flask for vacuum filtration
 - Filter paper
 - Desiccator
 - Melting point apparatus

2. Safety Precautions

- **Acetone thiosemicarbazone** is classified as toxic and an extremely hazardous substance. [4][5] Handle with extreme care, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- All procedures should be performed within a well-ventilated fume hood.
- Methanol is flammable and toxic. Avoid inhalation and contact with skin.
- Concentrated HCl is corrosive and should be handled with care.

3. Step-by-Step Synthesis Procedure

- **Dissolving Thiosemicarbazide:** In a 250 mL round-bottom flask, dissolve 0.91 g (0.01 mol) of thiosemicarbazide in 30 mL of methanol.^{[3][6]} If necessary, gently heat the mixture to 50°C while stirring to ensure complete dissolution.^{[3][7]}
- **Addition of Acetone:** To the refluxing thiosemicarbazide solution, add a solution of 0.87 mL (0.012 mol) of acetone dissolved in 30 mL of methanol.^[3]
- **Acid Catalysis:** Add a few drops of concentrated hydrochloric acid to the reaction mixture to catalyze the condensation reaction.^{[3][7]}
- **Reflux:** Equip the flask with a reflux condenser and heat the reaction mixture to 60°C.^{[3][6]} Allow the mixture to reflux with continuous stirring for 4 hours.^{[3][7]}
- **Concentration and Precipitation:** After the reflux period, reduce the volume of the reaction mixture by approximately half using a rotary evaporator or by simple distillation.^[3]
- **Crystallization:** Cool the concentrated solution in an ice-water bath to induce the precipitation of the product.^{[3][6]} White crystals of **Acetone Thiosemicarbazone** should form.
- **Isolation and Purification:** Collect the precipitated crystals by vacuum filtration using a Büchner funnel.^[6]
- **Washing:** Wash the crystals with a small amount of cold methanol to remove any unreacted starting materials or impurities.^{[3][6]}
- **Drying:** Place the purified crystals in a desiccator over silica gel and dry them thoroughly.^{[3][6]}

4. Characterization

- **Appearance:** The final product should be white to light yellow crystals.^{[4][6]}
- **Melting Point:** The melting point of the synthesized compound can be determined using a standard melting point apparatus. The expected range is 172-175°C.^{[4][6]}

- Spectroscopy: Further characterization can be achieved using techniques such as FT-IR, ^1H -NMR, and ^{13}C -NMR to confirm the molecular structure.[\[3\]](#)[\[8\]](#)

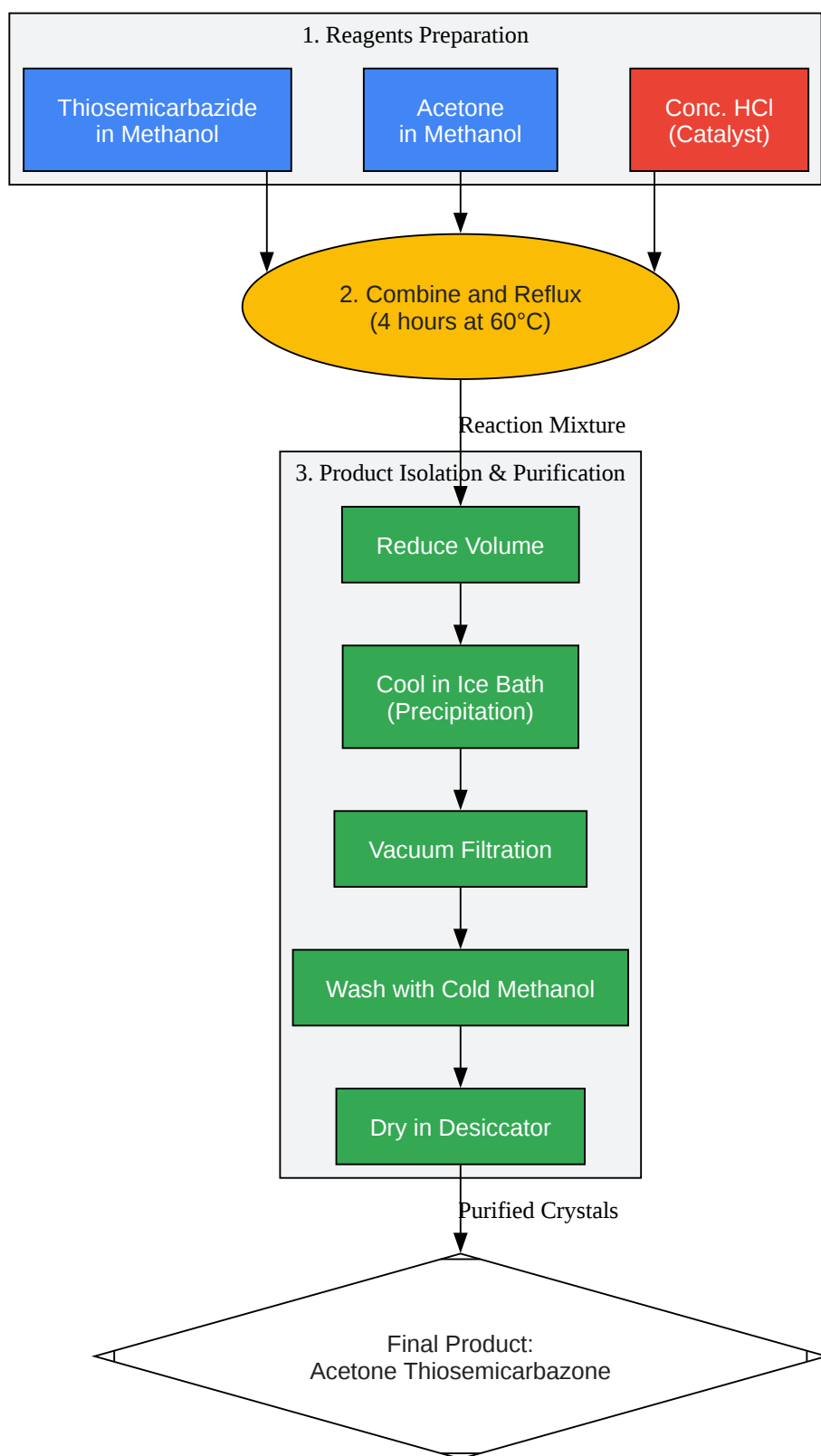
Quantitative Data Summary

The following table summarizes the key quantitative parameters for the synthesis of **Acetone Thiosemicarbazone**.

Parameter	Value	Reference(s)
Reactants		
Thiosemicarbazide	0.91 g (0.01 mol)	[3] [6]
Acetone	0.87 mL (0.012 mol)	[3]
Solvent		
Methanol	~60 mL	[3] [6]
Reaction Conditions		
Temperature	60 °C	[3] [7]
Time	4 hours	[3] [7]
Product Properties		
Chemical Formula	$\text{C}_4\text{H}_9\text{N}_3\text{S}$	[4] [5]
Molar Mass	131.20 g/mol	[4] [5]
Appearance	White to Light Yellow Crystalline Solid	[4] [6]
Melting Point	172-175 °C	[4] [6]

Visualized Experimental Workflow

The following diagram illustrates the step-by-step workflow for the synthesis of **Acetone Thiosemicarbazone**.



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Caption: Workflow for the synthesis of **Acetone Thiosemicarbazone**.

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